

Proper Disposal of Butylparaben-13C6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Butylparaben-13C6

Cat. No.: B590557

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Essential protocols for the safe and compliant disposal of **Butylparaben-13C6** are critical for ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage the disposal of **Butylparaben-13C6**, a compound recognized as a hazardous material requiring specialized handling.

Immediate Safety and Handling Precautions

Butylparaben-13C6, often supplied in a methanol solution, is classified as a hazardous substance. Butylparaben is a suspected endocrine disruptor, and methanol is flammable and toxic.[1] Therefore, adherence to strict safety protocols is paramount. Always consult the material safety data sheet (MSDS) for specific handling guidelines.[2] In case of accidental spills, large quantities should be contained using non-combustible absorbent materials like wet sand or earth and collected for disposal.[3] Small spills can be absorbed with a non-combustible material and shoveled into a designated waste container.[3] It is crucial to prevent the entry of **Butylparaben-13C6** into waterways and sewers due to its potential ecological harm.[4]

Step-by-Step Disposal Protocol

The disposal of **Butylparaben-13C6** must comply with all applicable federal, state, and local regulations.[3] The following steps outline a compliant and safe disposal process:

- Waste Identification and Classification: **Butylparaben-13C6** and its solutions are to be treated as hazardous chemical waste. This classification is due to the inherent properties of butylparaben and, commonly, the solvent it is dissolved in, such as methanol.
- Container Management:
 - Use Appropriate Containers: Waste should be collected in a designated, compatible, and leak-proof container.^[1] To avoid incompatibility issues, it is often best to use the original container if it is in good condition.^[1]
 - Proper Labeling: The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Butylparaben-13C6**". If in a solution, the solvent (e.g., "Methanol") and its concentration must also be listed.^[1]
 - Keep Containers Closed: Waste containers must be securely sealed at all times, except when adding waste, to prevent spills and evaporation.^[1]
- Waste Segregation and Storage:
 - Segregate Incompatible Wastes: Store **Butylparaben-13C6** waste separately from incompatible materials. For instance, as it is often in a flammable methanol solution, it should be kept away from oxidizing agents.
 - Designated Storage Area: Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory.
- Arrange for Professional Disposal:
 - Contact Your Environmental Health and Safety (EHS) Office: Your institution's EHS department is the primary resource for guidance on hazardous waste disposal and will have established procedures in place.
 - Licensed Waste Disposal Service: The disposal of **Butylparaben-13C6** must be handled by a licensed professional waste disposal service.^{[3][4]} Your EHS office will coordinate with such a service for the pickup and proper disposal of the waste, which is typically done through incineration or other approved methods.

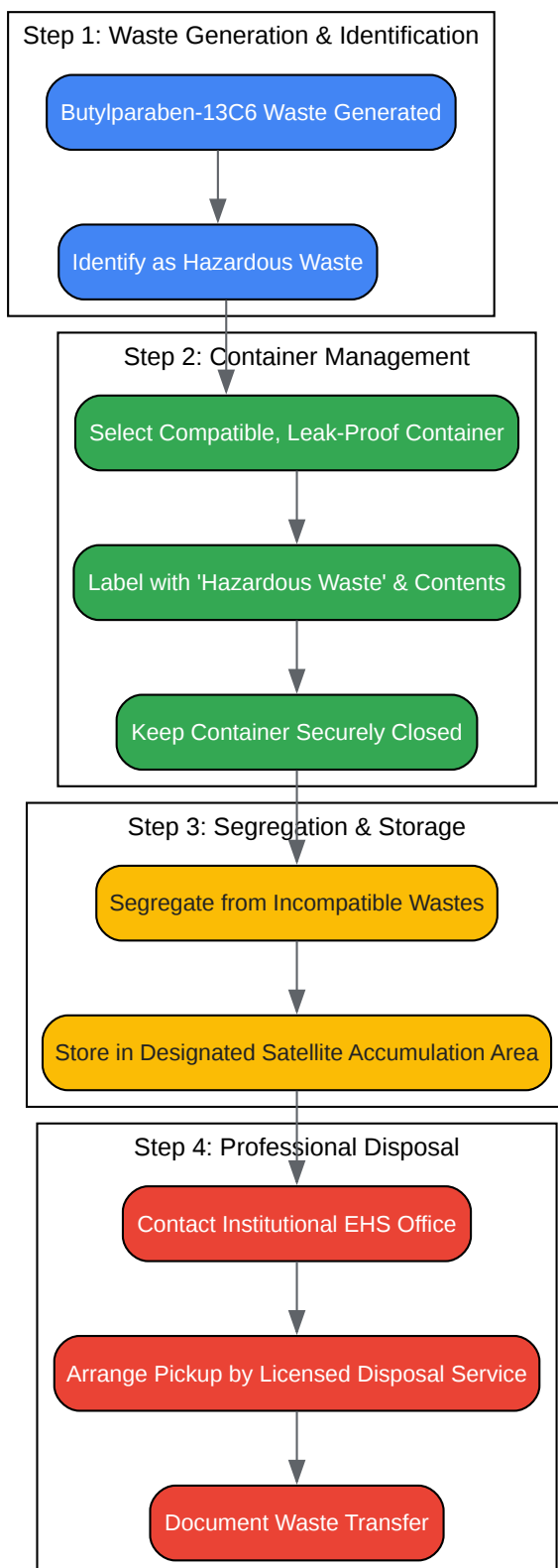
- Do Not Dispose Down the Drain: Under no circumstances should **Butylparaben-13C6** or its solutions be poured down the sink.^[4] This can lead to environmental contamination and damage to aquatic life.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ ¹³ C ₆ H ₁₄ O ₃	[2]
Molecular Weight	200.18 g/mol	[2][5]
Storage Condition	2-8°C	[2]

Disposal Workflow Diagram

The following diagram illustrates the proper disposal workflow for **Butylparaben-13C6**.



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Caption: Disposal workflow for **Butylparaben-13C6**.

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